Application Notes and Protocols for LOC14 Administration in Animal Models

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Compound of Interest		
Compound Name:	LOC14	
Cat. No.:	B15603908	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

LOC14 is a potent and reversible small molecule inhibitor of Protein Disulfide Isomerase (PDI). [1][2] It is not a long non-coding RNA. PDI is a chaperone protein located in the endoplasmic reticulum (ER) that is involved in protein folding.[3] In disease models, such as Huntington's disease, ER stress is a key pathological feature.[3] **LOC14** has demonstrated neuroprotective effects by modulating PDI activity, thereby reducing ER stress.[3][4] This document provides detailed protocols for the administration of **LOC14** in animal models based on published studies.

Data Presentation

Table 1: In Vivo Efficacy of **LOC14** in a Huntington's Disease Mouse Model.[4][5]

Parameter	Details
Animal Model	N171-82Q HD mice
Compound	LOC14
Administration Route	Oral gavage
Dosage	20 mg/kg/day
Frequency	Once daily
Duration	12-28 weeks
Vehicle/Formulation	Not explicitly stated in the primary study, but a general formulation for in vivo use is provided below.
Observed Effects	- Improved motor function- Attenuated brain atrophy- Extended survival- Reduced levels of ER stress proteins (XBP1, CHOP, Bip)

Experimental Protocols

Protocol 1: Oral Administration of LOC14 in Mice

This protocol is based on a study demonstrating the neuroprotective effects of LOC14 in a mouse model of Huntington's disease.[3][4]

Materials:

- **LOC14** powder

- Dimethyl sulfoxide (DMSO)

- PEG300

- Tween-80

- Saline (0.9% NaCl)

- Gavage needles (20-22 gauge, 1.5 inch)

- Syringes (1 mL)

- Balance and weighing materials

- Vortex mixer

Formulation Preparation (to yield a 2.08 mg/mL solution):[1]

Note: **LOC14** is unstable in solutions and should be prepared fresh daily.[1]

- Prepare a stock solution of **LOC14** in DMSO at 20.8 mg/mL.

- For a 1 mL final working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300.

- Mix thoroughly by vortexing.

- Add 50 µL of Tween-80 and mix again.

- Add 450 µL of Saline to bring the final volume to 1 mL.

- The final concentration of the working solution will be 2.08 mg/mL. Adjust volumes as needed for the required number of animals, maintaining the volumetric ratios (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline).

Animal Dosing Procedure:

- Weigh each mouse to determine the correct volume of **LOC14** solution to administer for a 20 mg/kg dose.

  - Calculation Example: For a 25 g mouse, the required dose is 0.5 mg (20 mg/kg * 0.025 kg). The volume to administer would be approximately 240 µL (0.5 mg / 2.08 mg/mL).

- Gently restrain the mouse.

- Insert the gavage needle orally, passing it down the esophagus into the stomach.

- Slowly administer the calculated volume of the **LOC14** solution.

- Monitor the animal for any signs of distress after administration.

- Repeat the procedure daily for the duration of the study (12-28 weeks).

Protocol 2: Intraperitoneal (IP) Administration of **LOC14** (General Protocol)

While oral administration has been documented for **LOC14**, intraperitoneal injection is a common alternative route for small molecules in rodent studies, allowing for rapid absorption.[5][6]

Materials:

- Freshly prepared **LOC14** solution (as described in Protocol 1)

- Sterile syringes (1 mL) with fine needles (25-27 gauge)
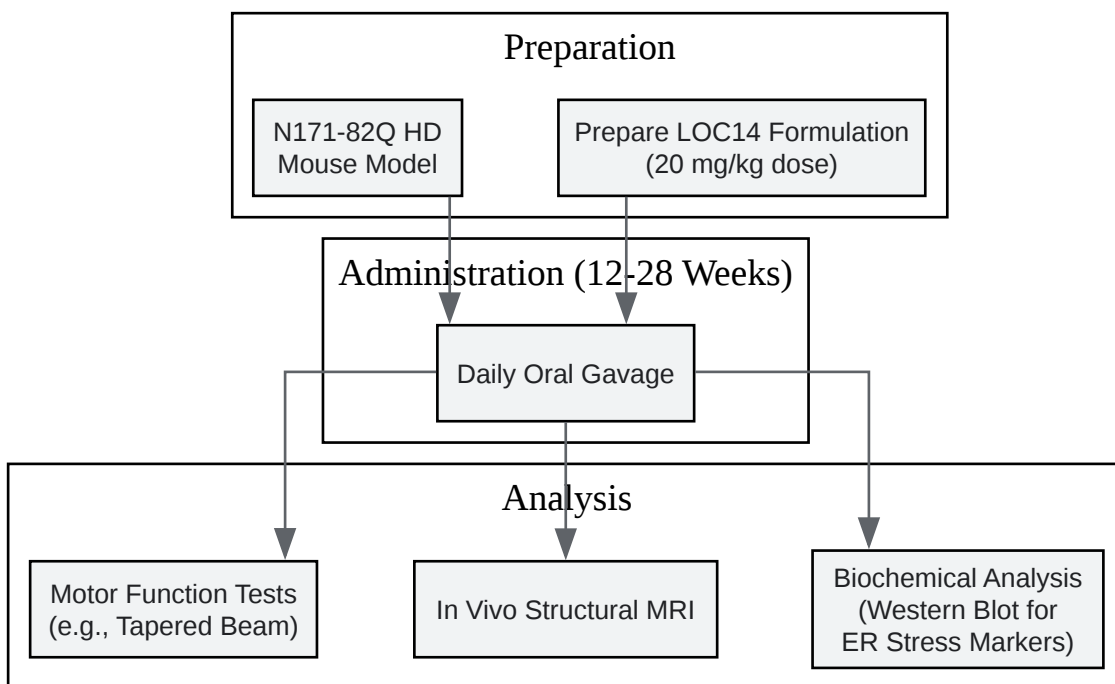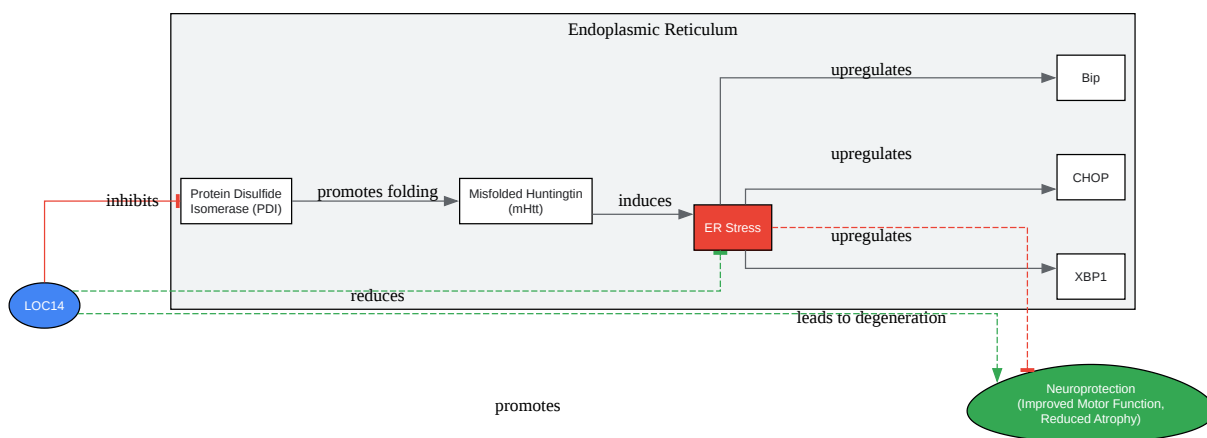
- 70% ethanol for disinfection

Procedure:

- Weigh each mouse to determine the correct dosing volume.

- Position the animal on its back and gently restrain it.

- Locate the injection site in the lower right quadrant of the abdomen, avoiding the midline to prevent injury to internal organs.

- Wipe the injection site with 70% ethanol.

- Insert the needle at a 10-20 degree angle into the peritoneal cavity.

- Gently aspirate to ensure no blood or urine is drawn, indicating incorrect needle placement.

- Slowly inject the **LOC14** solution.

- Withdraw the needle and monitor the animal.

Visualizations

Signaling Pathway of **LOC14** Action

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Endoplasmic Reticulum

LOC14 —inhibits→ Protein Disulfide Isomerase (PDI) —promotes folding→ Misfolded Huntingtin (mHtt) —induces→ ER Stress

ER Stress —upregulates→ Bip

ER Stress —upregulates→ CHOP

ER Stress —upregulates→ XBP1

LOC14 —reduces→ (ER Stress)

ER Stress —leads to degeneration→ Neuroprotection (Improved Motor Function, Reduced Atrophy)

LOC14 —promotes→ Neuroprotection (Improved Motor Function, Reduced Atrophy)

Preparation

- N171-82Q HD Mouse Model
- Prepare LOC14 Formulation (20 mg/kg dose)

Administration (12-28 Weeks)

- Daily Oral Gavage

Analysis

- Motor Function Tests (e.g., Tapered Beam)
- In Vivo Structural MRI
- Biochemical Analysis (Western Blot for ER Stress Markers)

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Tech Support

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